

Application Notes and Protocols for Biotin-PEG3-TFP Ester Conjugation to Peptides

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Compound of Interest

Compound Name: *Biotin-PEG3-TFP ester*

Cat. No.: *B15204124*

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Introduction

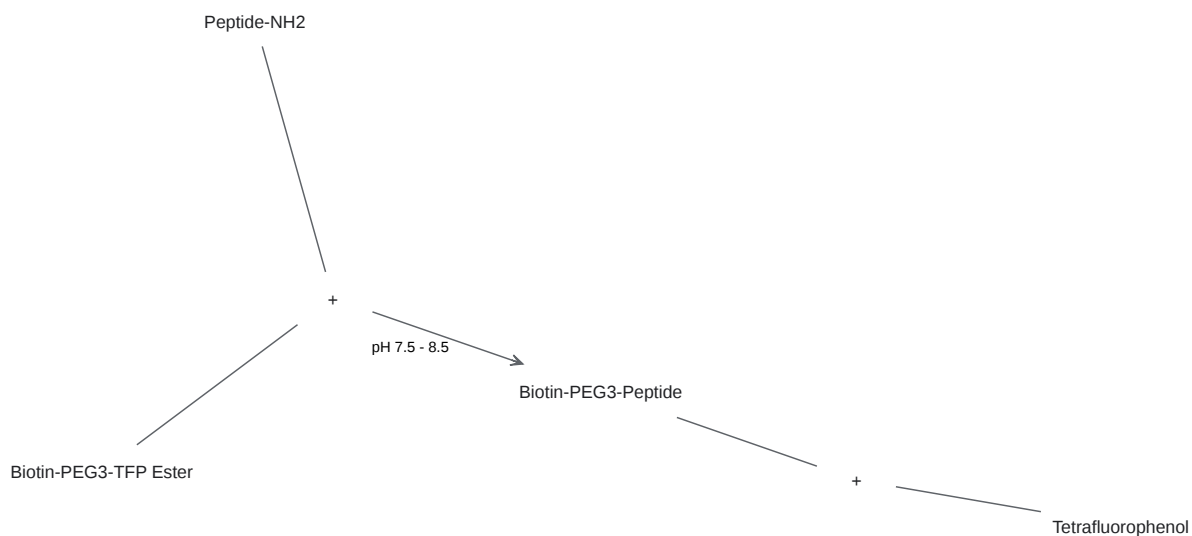
Biotinylation, the process of covalently attaching biotin to a molecule, is a cornerstone technique in life sciences research. The high-affinity interaction between biotin and streptavidin (or avidin) forms the basis for numerous applications, including immunoassays, affinity purification, and cell surface labeling.[1][2][3] **Biotin-PEG3-TFP ester** is an amine-reactive biotinylation reagent that offers several advantages for labeling peptides. The tetrafluorophenyl (TFP) ester provides greater stability in aqueous solutions compared to the more common N-hydroxysuccinimide (NHS) esters, particularly at the optimal pH for amine conjugation.[4][5][6][7] This increased stability leads to more efficient and reproducible conjugation reactions.[3] The polyethylene glycol (PEG) spacer arm enhances the water solubility of the reagent and the resulting biotinylated peptide, minimizing aggregation and reducing steric hindrance for subsequent binding to streptavidin.[2][4][6]

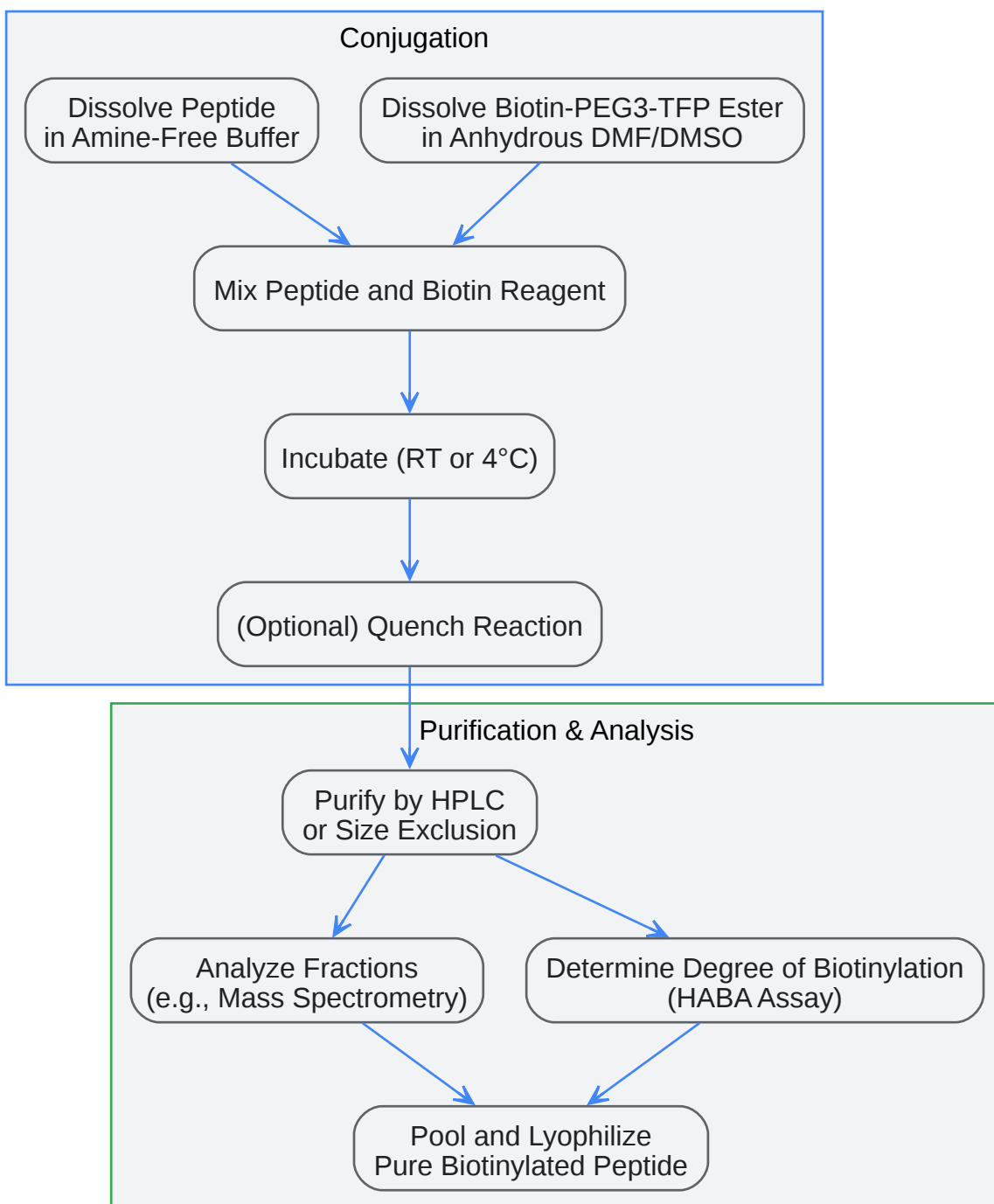
These application notes provide detailed protocols for the conjugation of **Biotin-PEG3-TFP ester** to peptides, methods for determining the degree of biotinylation, and purification of the final conjugate.

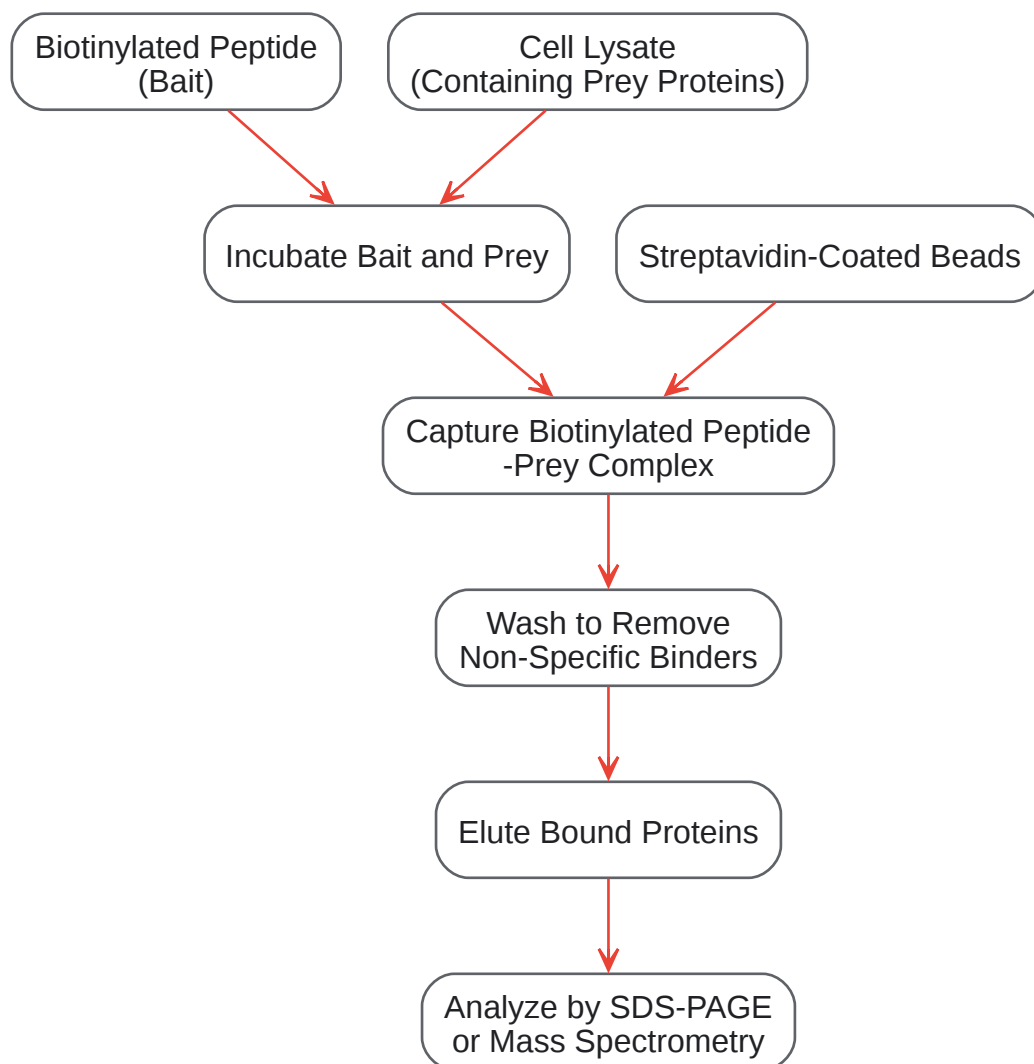
Reaction Principle

The conjugation of **Biotin-PEG3-TFP ester** to a peptide occurs through the reaction of the TFP ester with primary amines present on the peptide. The most common targets for biotinylation

are the ϵ -amino group of lysine residues and the N-terminal α -amino group.^[5] The reaction results in the formation of a stable amide bond, as illustrated below.







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